

protocol refinement for Muc5AC-3 immunohistochemistry in FFPE tissues

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Compound of Interest

Compound Name: Muc5AC-3

Cat. No.: B15137096

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Muc5AC Immunohistochemistry Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the refinement of Muc5AC immunohistochemistry (IHC) protocols in formalin-fixed paraffin-embedded (FFPE) tissues.

Frequently Asked Questions (FAQs)

Q1: What is the expected subcellular localization of Muc5AC?

A1: Muc5AC is a secretory-type mucin.[1] In immunohistochemistry, it typically shows cytoplasmic staining.[2] Apical expression has also been noted.

Q2: Which tissues can be used as positive and negative controls for Muc5AC IHC?

A2: Gastric and colon tissues are recommended as positive controls.[1][3] Lung, brain, and tonsil tissues can be used as negative controls.[3]

Q3: Which Muc5AC antibody clones are commonly used for IHC in FFPE tissues?

A3: Several clones have been validated for IHC on FFPE tissues, including IHC625 and CLH2.[2][4]

Experimental Protocols

Below are detailed methodologies for Muc5AC immunohistochemistry, with specific parameters for automated staining platforms.

Tissue Preparation:

- Each tissue section should be fixed in 10% neutral buffered formalin.
- Sections should be cut to a thickness of 4µm and placed on positively charged glass slides.
- Prepared slides should be baked for a minimum of 30 minutes in a 53-65°C oven. Note that performance may vary with extended fixation time.[\[1\]](#)

Automated Staining Protocols:

Parameter	Leica Biosystems Bond-MAX	Ventana BenchMark ULTRA
Primary Antibody Dilution	1:100 - 1:400 (Clone IHC625) [1]	1:100 - 1:200 (Clone IHC625) [3]
Antigen Retrieval	Heat-induced epitope retrieval (HIER) with Leica Bond ER Solution 2 for 30 minutes. [1]	Cell Conditioning 1 (CC1) for 32-64 minutes at 100°C. [3]
Primary Antibody Incubation	30 minutes. [1]	32 minutes at 37°C. [3]
Detection System	BOND Polymer Refine Detection Kit	UltraView DAB IHC Detection Kit [3]

Quantitative Data Summary

Staining Quantification using H-Score:

The H-score is a semi-quantitative method to assess IHC staining intensity and the percentage of positive cells.

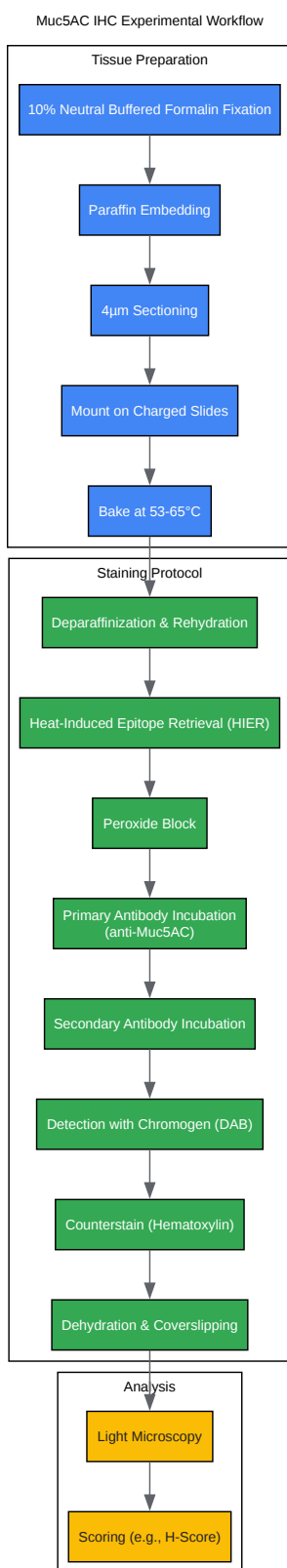
H-Score Formula: $H\text{-Score} = 1 * (\% \text{ cells } 1+) + 2 * (\% \text{ cells } 2+) + 3 * (\% \text{ cells } 3+)$

The resulting score ranges from 0 to 300. An H-score ≥ 51 can be considered positive.

Staining Intensity	Score
Negative	0
Low	1+
Moderate	2+
Strong	3+

Visual Guides

Experimental Workflow for Muc5AC IHC



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Caption: A flowchart of the key steps in Muc5AC immunohistochemistry.

Troubleshooting Guide

This guide addresses common issues encountered during Muc5AC IHC experiments.

Q: I am seeing weak or no staining. What are the possible causes and solutions?

Possible Cause	Recommended Solution
Incorrect antibody concentration	Increase the concentration of the primary antibody.
Suboptimal antigen retrieval	Ensure the correct heat-induced epitope retrieval (HIER) method and buffer are used. The duration and temperature of HIER are critical and may need optimization. ^[5] For Muc5AC, HIER is recommended. ^[1]
Issues with primary or secondary antibodies	Run a positive control to confirm antibody activity. Ensure the secondary antibody is compatible with the primary antibody's host species.
Extended fixation time	Variable results can occur with prolonged fixation. ^[1]

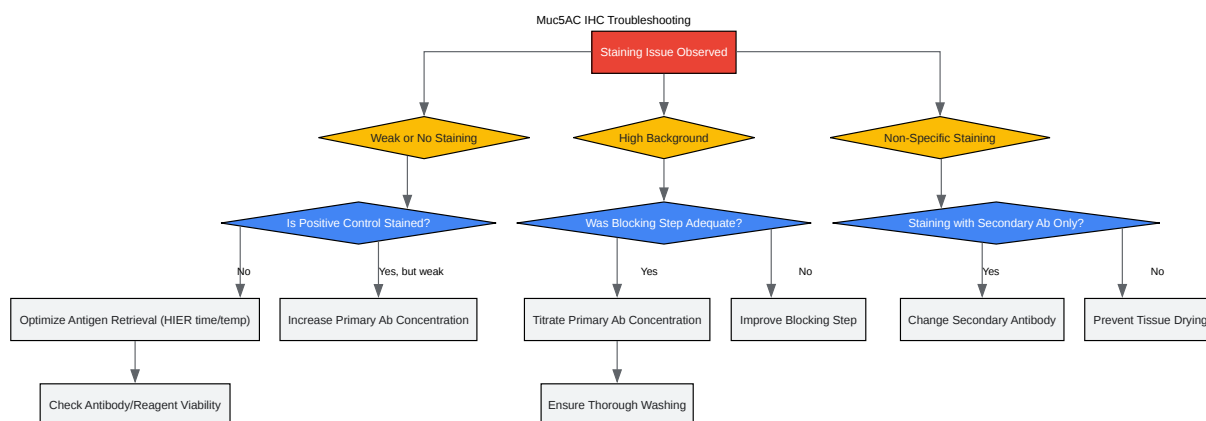
Q: My slides have high background staining. How can I resolve this?

Possible Cause	Recommended Solution
Primary antibody concentration is too high	Titrate the primary antibody to an optimal dilution.
Inadequate blocking	Use serum from the same species as the secondary antibody for blocking.
Endogenous peroxidase activity	Ensure a peroxidase block step is included before primary antibody incubation. ^[1]

Q: I am observing non-specific staining. What should I do?

Possible Cause	Recommended Solution
Cross-reactivity of the secondary antibody	Run a control with only the secondary antibody to check for non-specific binding.
Tissue drying out during the procedure	Keep the slides in a humidified chamber during incubations.

Troubleshooting Decision Tree



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Caption: A decision tree for troubleshooting common Muc5AC IHC issues.

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References

- 1. mdpi.com [mdpi.com]
- 2. genomeme.ca [genomeme.ca]
- 3. Immunohistochemical detection of MUC5AC and MUC5B mucins in ferrets - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Immunohistochemical study of MUC5AC expression in human gastric carcinomas using a novel monoclonal antibody - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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